

Astin J synthesis and purification methods

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Compound of Interest

Compound Name: *Astin J*

Cat. No.: *B1248768*

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References

- 1. New antitumour cyclic astin analogues: synthesis, conformation and bioactivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Astin B, a cyclic pentapeptide from Aster tataricus, induces apoptosis and autophagy in human hepatic L-02 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Antitumor astins originate from the fungal endophyte Cyanodermea asteris living within the medicinal plant Aster tataricus - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Astin J synthesis and purification methods]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1248768#astin-j-synthesis-and-purification-methods]

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